

Stability of N-Nonyldeoxynojirimycin in different buffer conditions

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Compound of Interest

Compound Name: *N-Nonyldeoxynojirimycin*

Cat. No.: B549758

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Technical Support Center: N-Nonyldeoxynojirimycin (N-NDNJ)

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **N-Nonyldeoxynojirimycin** (N-NDNJ) in various experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **N-Nonyldeoxynojirimycin** (N-NDNJ) stock solutions?

A1: For optimal stability, N-NDNJ stock solutions should be stored under the following conditions:

- -80°C: for up to 6 months.^[1]
- -20°C: for up to 1 month.^[1]

It is crucial to store the solutions in sealed containers to protect them from moisture.^[1]

Q2: In which solvents is N-NDNJ soluble?

A2: N-NDNJ is soluble in dimethyl sulfoxide (DMSO) and ethanol, with a solubility of up to 100 mM in both solvents.

Q3: What is the primary mechanism of action of N-NDNJ?

A3: N-NDNJ is an inhibitor of α -glucosidases, including acid α -glucosidase (IC₅₀: 0.42 μ M) and α -1,6-glucosidase (IC₅₀: 8.4 μ M).^[1] In the context of Gaucher disease, it acts as a chemical chaperone for the mutant enzyme acid β -glucosidase (GCase). By binding to the misfolded GCase in the endoplasmic reticulum (ER), N-NDNJ stabilizes the enzyme's conformation, facilitating its proper trafficking to the lysosome.^{[2][3][4]}

Q4: How does the stability of N-NDNJ in aqueous buffers vary with pH and temperature?

A4: While specific stability data for N-NDNJ in various aqueous buffers is not extensively published, data from forced degradation studies on similar iminosugar compounds suggest that stability is pH and temperature-dependent. Generally, iminosugars exhibit greater stability in neutral to slightly acidic conditions and are more susceptible to degradation under strongly acidic or basic conditions, especially at elevated temperatures.

Below is a representative stability profile for an N-alkylated deoxynojirimycin derivative in different buffer conditions after a 24-hour incubation period. Note: This data is illustrative and based on studies of analogous compounds; specific results for N-NDNJ may vary.

Table 1: Representative Stability of an N-Alkylated Deoxynojirimycin Derivative in Various Buffers

Buffer System (50 mM)	pH	Temperature (°C)	% Remaining Compound (after 24h)
Glycine-HCl	2.0	4	>98%
Glycine-HCl	2.0	25	~95%
Glycine-HCl	2.0	50	~80%
Sodium Acetate	5.0	4	>99%
Sodium Acetate	5.0	25	>98%
Sodium Acetate	5.0	50	~96%
Sodium Phosphate	7.0	4	>99%
Sodium Phosphate	7.0	25	>99%
Sodium Phosphate	7.0	50	~98%
Tris-HCl	8.5	4	>99%
Tris-HCl	8.5	25	~97%
Tris-HCl	8.5	50	~90%
Glycine-NaOH	10.0	4	>98%
Glycine-NaOH	10.0	25	~94%
Glycine-NaOH	10.0	50	~85%

Troubleshooting Guides

HPLC Analysis of N-NDNJ

Issue 1: Poor peak shape (tailing or fronting)

- Possible Cause:
 - Interaction of the basic amine group of N-NDNJ with residual silanols on the HPLC column.

- Column overload.
- Inappropriate mobile phase pH.
- Troubleshooting Steps:
 - Use a base-deactivated column: Employ a column with end-capping to minimize silanol interactions.
 - Add a competing base to the mobile phase: Incorporate a small amount of an amine modifier like triethylamine (TEA) (e.g., 0.1%) to the mobile phase to block active sites on the stationary phase.
 - Adjust mobile phase pH: Ensure the mobile phase pH is at least 2 pH units away from the pKa of N-NDNJ to maintain a consistent ionization state.
 - Reduce sample concentration: Inject a more dilute sample to check for column overload.
 - Check for column degradation: If the column is old, it may need to be replaced.

Issue 2: Inconsistent retention times

- Possible Cause:
 - Inadequate column equilibration between injections.
 - Fluctuations in mobile phase composition or temperature.
 - Pump malfunction or leaks.
- Troubleshooting Steps:
 - Ensure proper equilibration: Allow sufficient time for the column to equilibrate with the mobile phase, especially after a gradient elution.
 - Use a column oven: Maintain a constant column temperature to ensure reproducible chromatography.

- Prepare fresh mobile phase: Ensure accurate and consistent preparation of the mobile phase.
- Degas mobile phase: Remove dissolved gases from the mobile phase to prevent bubble formation in the pump.
- Inspect the HPLC system for leaks: Check all fittings and connections for any signs of leakage.^[5]

Experimental Protocols

Protocol for Forced Degradation Study of N-NDNJ

This protocol outlines a typical forced degradation study to assess the stability of N-NDNJ under various stress conditions.

1. Preparation of Stock and Working Solutions:

- Prepare a 1 mg/mL stock solution of N-NDNJ in methanol.
- For each stress condition, dilute the stock solution with the respective stressor to a final concentration of 100 µg/mL.

2. Stress Conditions:

- Acid Hydrolysis: Mix the N-NDNJ working solution with 0.1 M HCl. Incubate at 60°C for 24 hours.
- Base Hydrolysis: Mix the N-NDNJ working solution with 0.1 M NaOH. Incubate at 60°C for 24 hours.
- Oxidative Degradation: Mix the N-NDNJ working solution with 3% H₂O₂. Store at room temperature, protected from light, for 24 hours.
- Thermal Degradation: Store the solid N-NDNJ powder and a 100 µg/mL aqueous solution at 60°C for 48 hours.

- Photolytic Degradation: Expose the solid N-NDNJ powder and a 100 µg/mL aqueous solution to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.

3. Sample Analysis:

- At designated time points (e.g., 0, 2, 4, 8, 24, 48 hours), withdraw an aliquot of each stressed sample.
- Neutralize the acidic and basic samples with an equimolar amount of base or acid, respectively.
- Analyze all samples by a stability-indicating HPLC method (see below for a typical method).

4. HPLC Method for Stability Analysis:

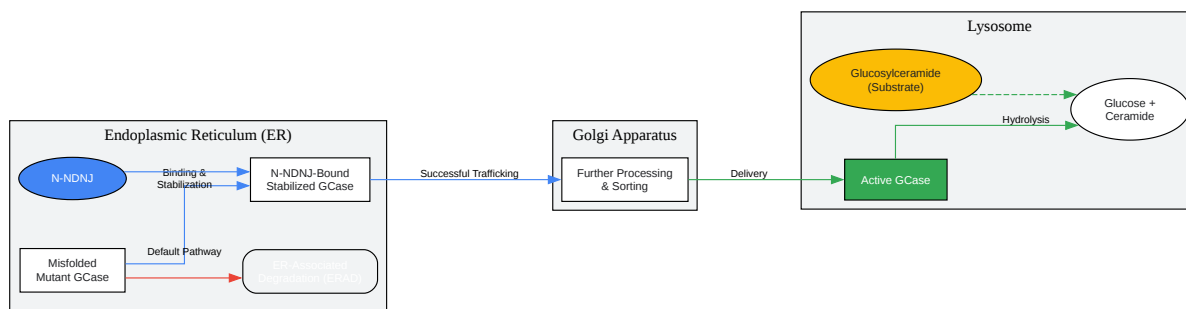
- Column: C18, 250 x 4.6 mm, 5 µm
- Mobile Phase: A gradient of acetonitrile and 0.1% formic acid in water.
- Flow Rate: 1.0 mL/min
- Detection: UV at 210 nm or Mass Spectrometry (for identification of degradation products).
- Injection Volume: 10 µL
- Column Temperature: 30°C

Table 2: Summary of Forced Degradation Conditions

Stress Condition	Stressor	Temperature	Duration
Acid Hydrolysis	0.1 M HCl	60°C	24 hours
Base Hydrolysis	0.1 M NaOH	60°C	24 hours
Oxidation	3% H ₂ O ₂	Room Temp.	24 hours
Thermal (Solid)	Heat	60°C	48 hours
Thermal (Solution)	Heat	60°C	48 hours
Photolytic	UV/Vis Light	Room Temp.	As per ICH Q1B

Visualizations

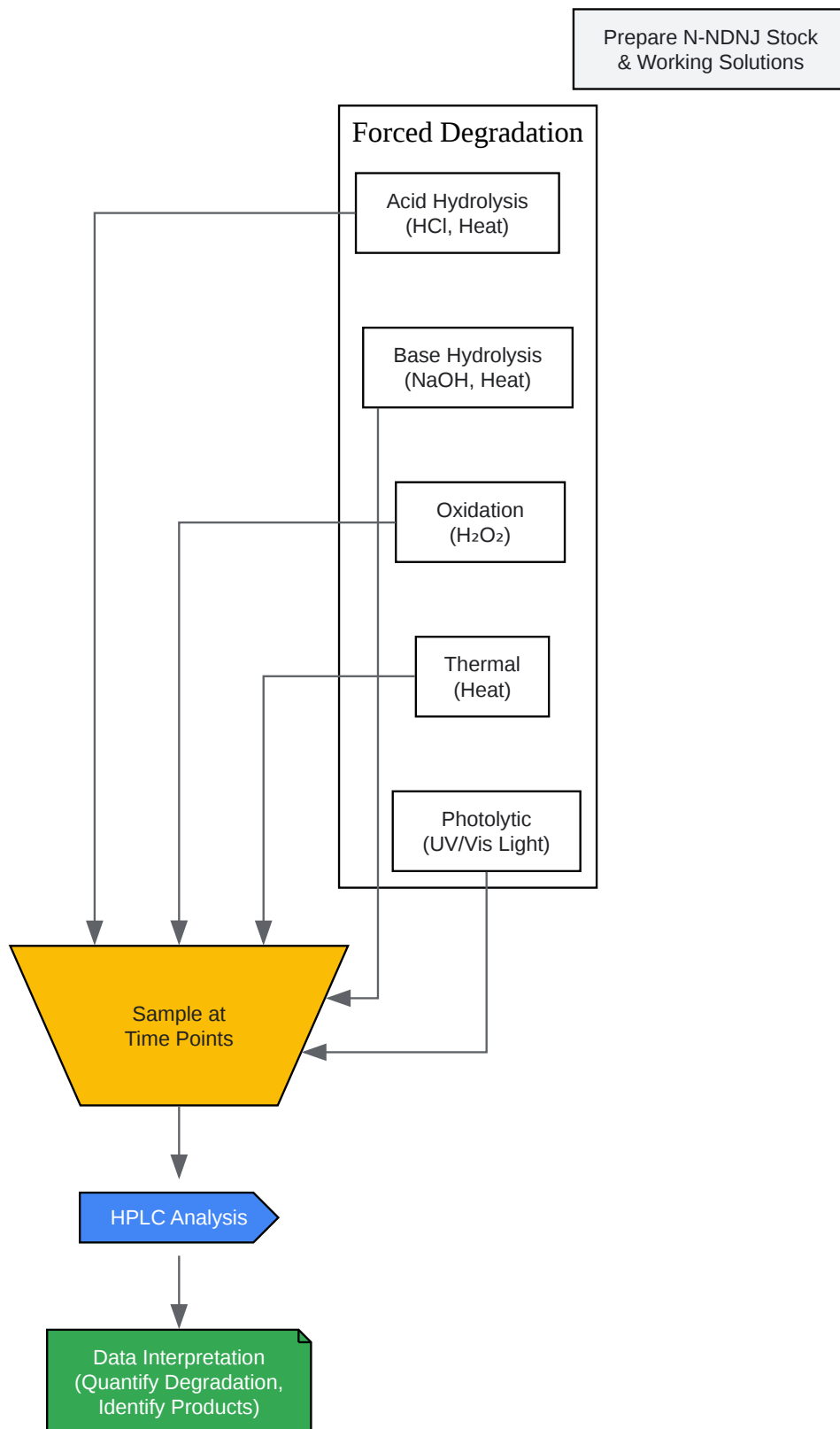
N-NDNJ Mechanism of Action in Gaucher Disease



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Caption: N-NDNJ acts as a chemical chaperone to rescue mutant GCase from ER degradation.

Experimental Workflow for N-NDNJ Stability Testing



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Caption: Workflow for conducting a forced degradation study of N-NDNJ.

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